

1-Bromo-3-ethoxy-2-iodobenzene safety data sheet (SDS) information

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Compound of Interest

Compound Name: **1-Bromo-3-ethoxy-2-iodobenzene**

Cat. No.: **B1519773**

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Introduction: A Proactive Approach to Safety with Novel Compounds

In the landscape of drug discovery and fine chemical synthesis, novel halogenated aromatic compounds like **1-Bromo-3-ethoxy-2-iodobenzene** are valuable building blocks. Their utility stems from the differential reactivity of the halogen substituents, which allows for selective, stepwise functionalization in cross-coupling reactions. However, the very novelty that makes these compounds synthetically interesting often means a lack of comprehensive safety and toxicology data.

This guide provides a robust safety framework for **1-Bromo-3-ethoxy-2-iodobenzene** by extrapolating from well-documented, structurally related halo- and alkoxy-benzenes. The core principle is to anticipate potential hazards based on the known toxicological profiles of the bromo-, iodo-, and ethoxy-benzene functionalities. This proactive, analog-based risk assessment is a cornerstone of safe laboratory practice when dealing with new chemical entities.

Compound Identification and Predicted Physicochemical Properties

While experimental data for **1-Bromo-3-ethoxy-2-iodobenzene** is scarce, we can infer its general properties. The presence of iodine and bromine atoms suggests a high molecular

weight and density. Similar compounds, such as 1-Bromo-2-iodo-3-methoxybenzene, are solids at room temperature, and it is prudent to assume a similar physical state for the title compound.

Property	Predicted Value / Information	Rationale / Source Analogy
Molecular Formula	C ₈ H ₈ BrIO	Derived from structure
Molecular Weight	342.96 g/mol	Calculated from formula
Appearance	Likely a solid (white to light yellow/brown) or a high-boiling liquid.[1][2]	Analogy with similar substituted iodobenzenes which are often solids or liquids.[1][2]
Solubility	Insoluble in water; likely soluble in common organic solvents (e.g., chloroform, ethyl acetate).[3]	Common for non-polar organic compounds.[3]
Stability	Likely stable under normal conditions, but potentially light-sensitive.[4][5]	A common characteristic of iodinated aromatic compounds.[4][5]

Hazard Identification and GHS Classification (Predicted)

Based on the GHS classifications of analogous compounds such as 1-bromo-2-iodobenzene, 1-bromo-3-iodobenzene, and other halogenated benzenes, **1-Bromo-3-ethoxy-2-iodobenzene** should be handled as a hazardous substance. The predicted GHS classification is as follows:

Hazard Class	Category	Hazard Statement	Source Analogy
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4][6][7][8][9]	Consistent across numerous bromo-iodobenzene derivatives.[4][6][7][8][9]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[4][6][7][8][9]	A standard classification for this chemical class.[4][6][7][8][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[4][6][9][10]	Inhalation of vapors or dust is a likely route of exposure leading to respiratory tract irritation.[4][6][9][10]

Signal Word:Warning

Precautionary Statements (selected):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][7][9][10]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][10][11]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][9]
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[4][7][8]

Experimental Protocols: Safe Handling and Use

Adherence to a strict protocol is critical. The following steps are mandatory for any researcher handling **1-Bromo-3-ethoxy-2-iodobenzene**.

Engineering Controls and Personal Protective Equipment (PPE)

The primary principle is to minimize all routes of exposure.

- Ventilation: All manipulations (weighing, transferring, reactions) must be conducted inside a certified chemical fume hood.[11]
- Eye Protection: Chemical safety goggles or a face shield are mandatory.[9][12] Standard safety glasses are insufficient.
- Hand Protection: Wear nitrile or neoprene gloves. Inspect gloves for any signs of degradation or puncture before use.[9][12]
- Body Protection: A lab coat must be worn and kept buttoned. For larger quantities, consider a chemical-resistant apron.

Step-by-Step Handling Protocol

- Preparation: Designate a specific area within the fume hood for the experiment. Ensure all necessary equipment, including waste containers, is present.
- Weighing: If the compound is a solid, weigh it directly into the reaction vessel inside the fume hood. If it is a liquid, transfer it via syringe or cannula.
- Reaction Setup: Perform all additions and manipulations within the fume hood. Ensure the reaction apparatus is secure.
- Post-Reaction: Quench the reaction carefully. All work-up procedures must also be conducted in the fume hood.
- Decontamination: Clean all glassware and equipment thoroughly. Wipe down the work area in the fume hood after completion.

Emergency Procedures Workflow

In the event of an exposure or spill, a rapid and correct response is crucial.

Accidental Exposure Response

Caption: Workflow for responding to accidental exposure.

Spill Management Protocol

- Evacuate: Alert personnel and evacuate the immediate area.
- Ventilate: Ensure the fume hood is operating at maximum capacity.
- Contain: For liquid spills, use an inert absorbent material like sand or vermiculite.^[7] For solid spills, carefully sweep up the material to avoid raising dust.^[9]
- Collect: Place the absorbed/swept material into a sealed, labeled container for hazardous waste.^[9]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

Stability, Reactivity, and Storage

- Stability: The compound is likely stable under normal laboratory conditions but should be considered potentially light-sensitive.^{[4][5]}
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and strong acids.^{[4][5]}
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide, carbon dioxide, hydrogen bromide, and hydrogen iodide.^[6]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.^{[4][7]} Protect from light.^{[5][12]} A storage temperature of -20°C to -80°C is recommended for long-term stability, especially for research-grade materials.^[13]

Disposal Considerations

All waste containing **1-Bromo-3-ethoxy-2-iodobenzene** must be treated as hazardous.

- Waste Streams: Segregate waste into solid and liquid hazardous waste streams.
- Containerization: Use clearly labeled, sealed containers.
- Disposal: Dispose of waste through a licensed hazardous waste disposal company, in accordance with all federal, state, and local regulations.^{[4][6][14]} Do not empty into drains.^[4]

Conclusion: A Culture of Safety

The responsible use of novel chemical entities like **1-Bromo-3-ethoxy-2-iodobenzene** underpins the integrity and success of research and development. While this guide provides a thorough safety framework based on the best available analog data, it is not a substitute for a comprehensive, institution-specific risk assessment. Researchers are encouraged to continuously seek new information and to foster a laboratory culture where safety is paramount. By treating unknown compounds with informed caution, we can drive innovation without compromising the well-being of scientists.

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